

# Disperse Violet 33: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Disperse Violet 33*

Cat. No.: *B1594587*

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CAS Numbers: 12236-25-8 / 66882-16-4 C.I. Number: 11218

This technical guide provides an in-depth overview of **Disperse Violet 33**, a monoazo disperse dye. The information is curated for researchers, scientists, and professionals in drug development, with a focus on its chemical properties, synthesis, industrial applications, and potential biological interactions.

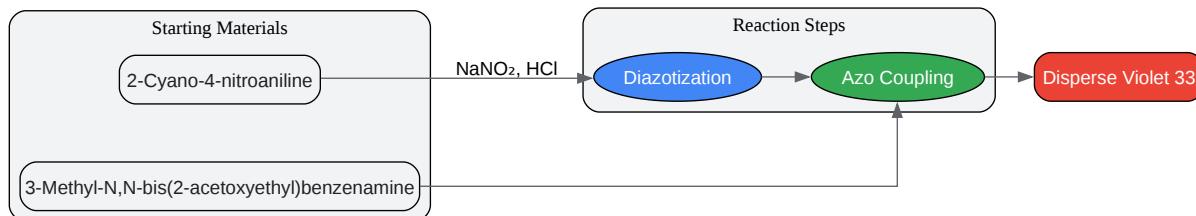
## Physicochemical Properties

**Disperse Violet 33** is characterized as a reddish-purple or dark red powder. A notable discrepancy exists in the public domain regarding its molecular formula and weight, which may be attributed to different forms or impurities associated with the CAS numbers. The most frequently cited data points to the molecular formula C<sub>22</sub>H<sub>23</sub>N<sub>5</sub>O<sub>6</sub>.

Property	Value	References
CAS Number	12236-25-8 / 66882-16-4	<a href="#">[1]</a> <a href="#">[2]</a>
C.I. Number	11218	<a href="#">[1]</a>
Molecular Formula	C22H23N5O6 (predominant) or C18H19N5O4	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	453.45 g/mol (for C22H23N5O6)	<a href="#">[1]</a>
Appearance	Violet granules or dark red powder	<a href="#">[4]</a>
Solubility	Soluble in acetone. Water solubility reported as 61.338 mg/L at 25°C.	<a href="#">[1]</a>
Melting Point	Not available	
Boiling Point	~630.8°C at 760 mmHg (Predicted)	<a href="#">[5]</a>
Density	~1.27 g/cm <sup>3</sup> (Predicted)	<a href="#">[5]</a>

## Synthesis and Manufacturing

The primary manufacturing process for **Disperse Violet 33** involves a standard azo coupling reaction. The synthesis pathway begins with the diazotization of 2-cyano-4-nitroaniline, which is then coupled with 3-methyl-N,N-bis(2-acetoxyethyl)benzenamine.[\[6\]](#)

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General synthesis workflow for **Disperse Violet 33**.

## Experimental Protocols

Synthesis of **Disperse Violet 33** (General Laboratory Scale Protocol):

- Step 1: Diazotization of 2-cyano-4-nitroaniline
  - Dissolve a molar equivalent of 2-cyano-4-nitroaniline in a suitable acidic medium (e.g., a mixture of hydrochloric acid and water).
  - Cool the mixture to 0-5°C in an ice bath with continuous stirring.
  - Slowly add a solution of sodium nitrite (a slight molar excess) dissolved in water, maintaining the temperature below 5°C.
  - Continue stirring for approximately 30-60 minutes to ensure complete formation of the diazonium salt. The completion of the reaction can be monitored using starch-iodide paper.
- Step 2: Azo Coupling
  - In a separate vessel, dissolve a molar equivalent of 3-methyl-N,N-bis(2-acetoxyethyl)benzenamine in a suitable solvent.

- Cool this solution to 0-5°C.
- Slowly add the previously prepared diazonium salt solution to the coupling agent solution.
- Maintain the temperature at 0-5°C and a slightly acidic pH to facilitate the coupling reaction.
- Stir the mixture for several hours until the coupling is complete, which is indicated by the formation of a colored precipitate.

- Step 3: Isolation and Purification
  - Filter the resulting precipitate (**Disperse Violet 33**).
  - Wash the filter cake with cold water to remove any unreacted salts and acids.
  - Dry the product in a vacuum oven at a controlled temperature.
  - Further purification can be achieved by recrystallization from a suitable solvent like ethanol or acetone if required.

## Industrial and Research Applications

**Disperse Violet 33** is primarily used in the textile industry for dyeing synthetic fibers, particularly polyester and its blends.<sup>[4]</sup> It is suitable for high-temperature and high-pressure dyeing methods, as well as thermosol and direct printing applications.<sup>[4]</sup>

Fastness Property	Rating (Scale 1-8 for Light, 1-5 for others)
Light Fastness	6-7
Washing Fastness	4-5
Sublimation Fastness	4
Rubbing Fastness (Dry)	4
Rubbing Fastness (Wet)	4-5

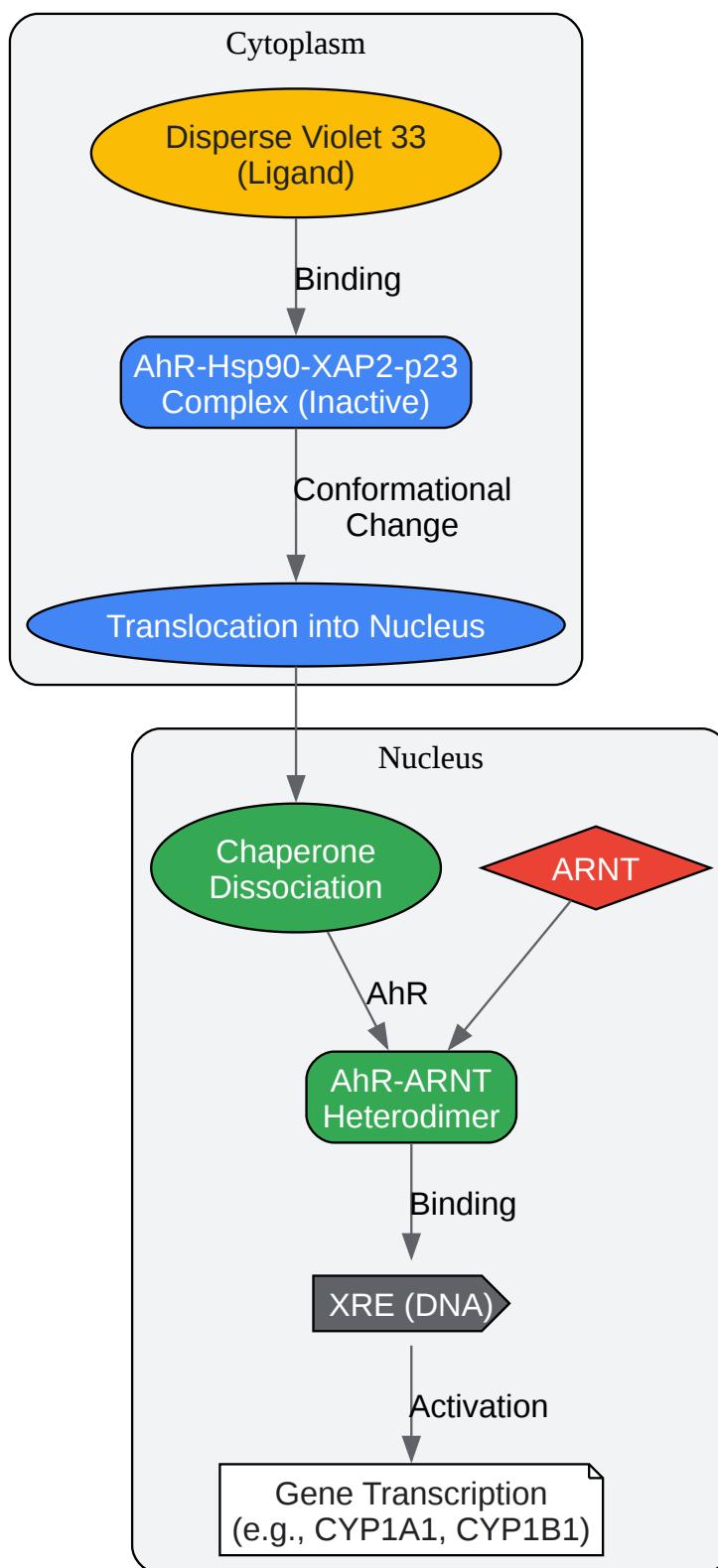
## Toxicological Profile and Biological Interactions

While extensive toxicological data for **Disperse Violet 33** is not readily available in public literature, disperse dyes as a class are known for their potential to cause allergic contact dermatitis. From an environmental perspective, it is classified as harmful to aquatic life with long-lasting effects.

### Interaction with the Aryl Hydrocarbon Receptor (AhR)

Of significant interest to researchers in drug development and toxicology, **Disperse Violet 33** has been identified through virtual screening as a potential ligand for the Aryl Hydrocarbon Receptor (AhR). The AhR is a ligand-activated transcription factor that plays a crucial role in regulating the metabolism of xenobiotics, as well as modulating immune responses and cell cycle control. The activation of the AhR signaling pathway is a key event in the toxic effects of numerous environmental pollutants, such as dioxins.

The canonical AhR signaling pathway is initiated by the binding of a ligand to the cytosolic AhR, which is complexed with chaperone proteins. This binding event triggers the translocation of the complex into the nucleus, where AhR dissociates from its chaperones and heterodimerizes with the AhR Nuclear Translocator (ARNT). This AhR-ARNT complex then binds to specific DNA sequences, known as Xenobiotic Response Elements (XREs), in the promoter regions of target genes, leading to their transcription.<sup>[7][8]</sup>

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- To cite this document: BenchChem. [Disperse Violet 33: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1594587#disperse-violet-33-cas-number-12236-25-8-66882-16-4>]

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